

XL147 Technical Support Center: Interpreting Unexpected Results

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Compound of Interest

Compound Name: XL147

Cat. No.: B1682294

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This guide provides troubleshooting advice and answers to frequently asked questions for researchers, scientists, and drug development professionals working with **XL147** (Pardanib/SAR245408), a potent and selective Class I PI3K inhibitor.

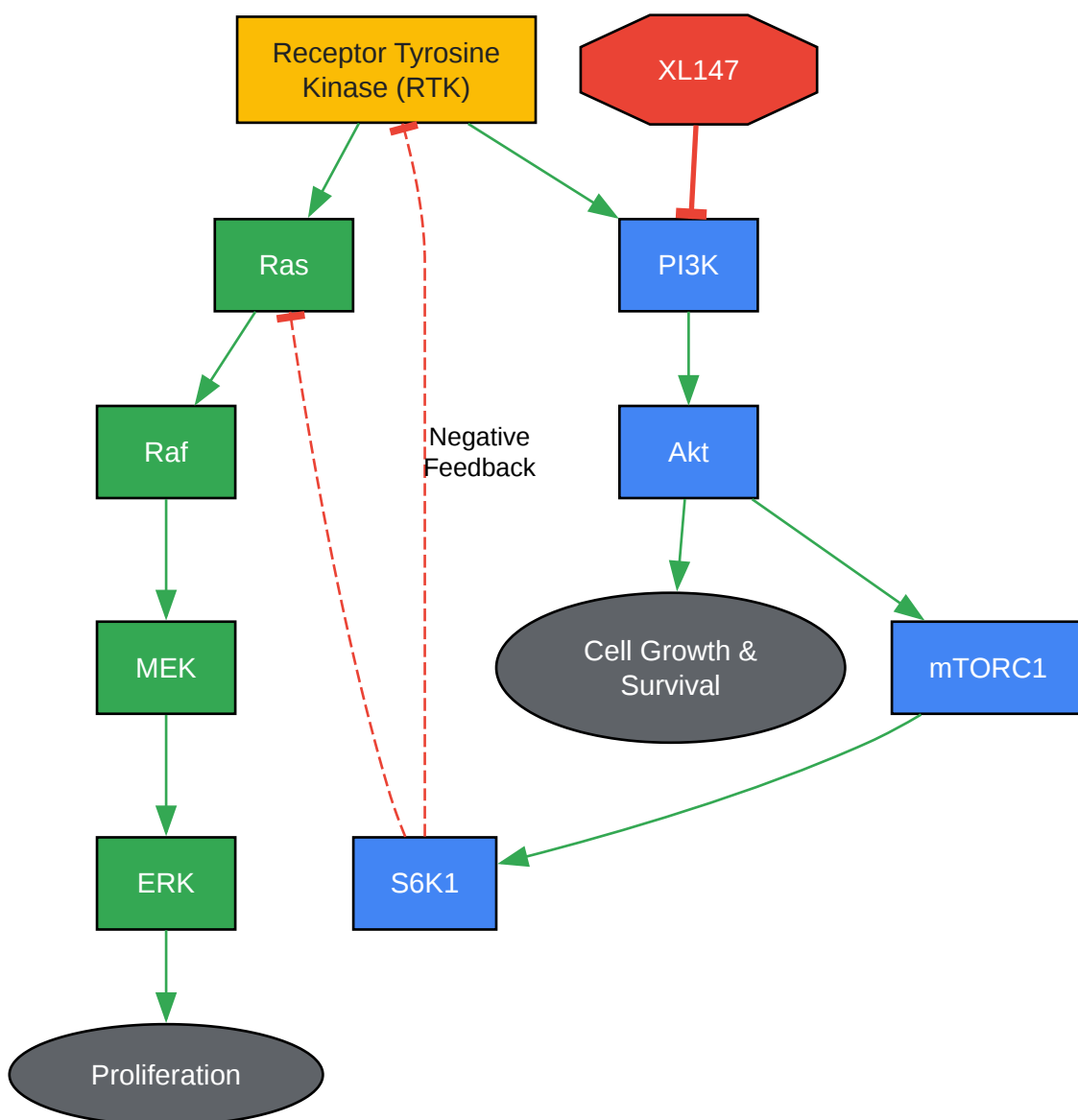
Frequently Asked Questions (FAQs)

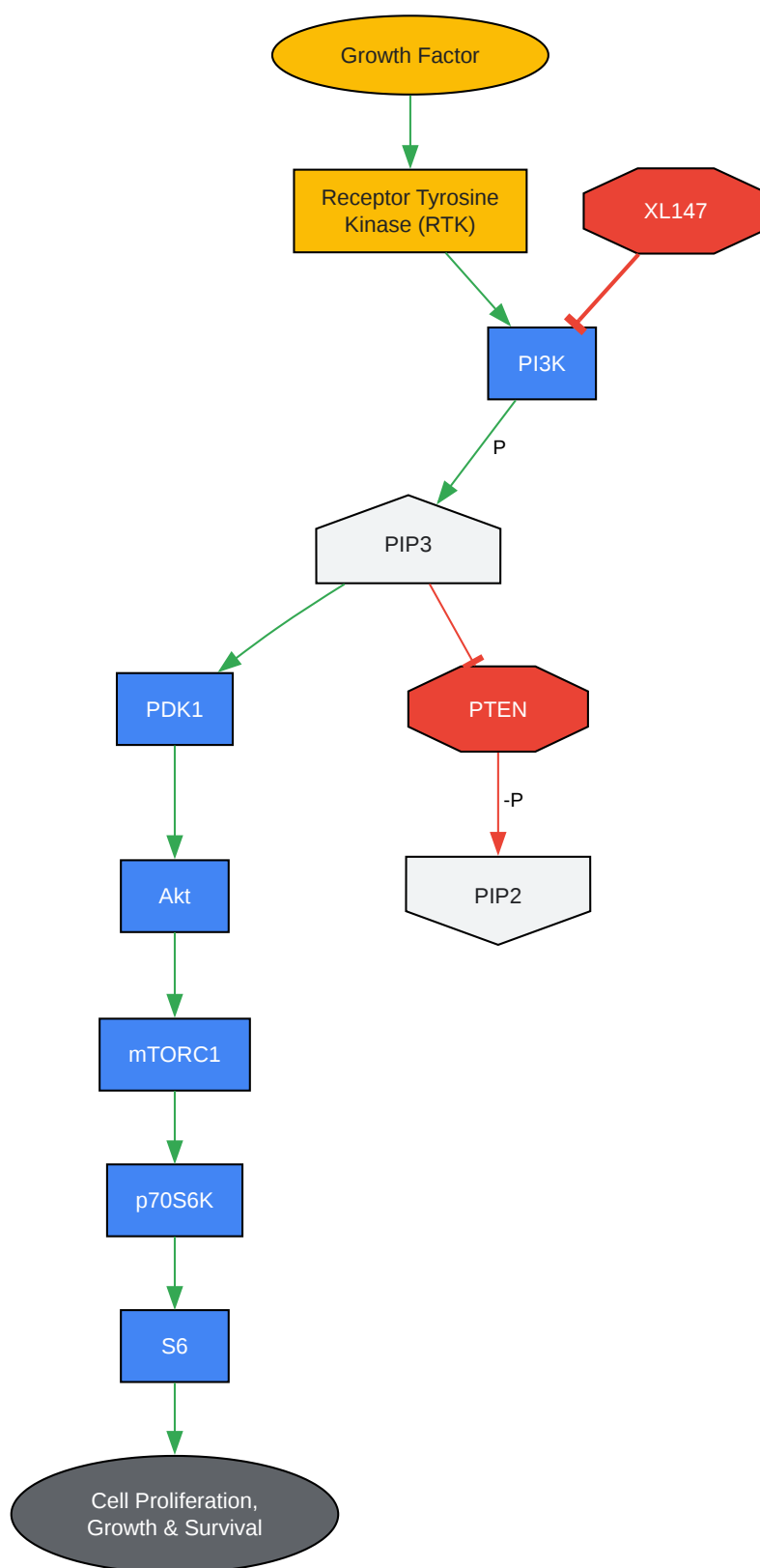
FAQ 1: I'm not observing the expected decrease in downstream PI3K signaling (e.g., p-Akt, p-S6) after **XL147** treatment. What are the possible causes?

Several factors can lead to a lack of efficacy in your experiment. A systematic check of your compound, experimental setup, and biological system is recommended.

Troubleshooting Workflow: No Observed Inhibition of PI3K Signaling

This workflow outlines a step-by-step process to diagnose the lack of expected results.





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